

An In-depth Technical Guide to 4-Acetylmorpholine

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This technical guide provides a comprehensive overview of **4-Acetylmorpholine**, a versatile chemical intermediate of significant interest to researchers, scientists, and professionals in drug development and other chemical industries. This document details its chemical identity, physicochemical properties, synthesis protocols, and key applications.

Chemical Identity

IUPAC Name: 1-(morpholin-4-yl)ethan-1-one[1]

Synonyms: A wide array of synonyms are used to identify **4-Acetylmorpholine** in scientific literature and commercial listings. These include:

- N-Acetylmorpholine[1][2][3][4]
- 4-Acetylmorpholine[1][5]
- 1-(4-Morpholinyl)ethanone[1][6]
- Ethanone, 1-(4-morpholinyl)-[1]
- N-Acetylmorfolin[1][2]
- NSC 2764[1][6]
- 1-Morpholinoethanone[1][6]



- Morpholine, 4-acetyl-[1][2]
- Acetomorpholide[6]

Physicochemical Properties

A summary of the key physicochemical properties of **4-Acetylmorpholine** is presented in Table 1. This data is essential for its handling, application in reactions, and for analytical purposes.

Table 1: Physicochemical Properties of 4-Acetylmorpholine

| Property | Value | References |
|-------------------|--|--------------|
| Molecular Formula | C ₆ H ₁₁ NO ₂ | [1][3][4][7] |
| Molecular Weight | 129.16 g/mol | [1][3][4][7] |
| CAS Number | 1696-20-4 | [1][3][4] |
| Appearance | Colorless to slightly yellow clear liquid | [7] |
| Melting Point | 14 °C (lit.) | [7][8] |
| Boiling Point | 240-245 °C (lit.) | [8] |
| Density | 1.116 g/mL at 25 °C (lit.) | [8] |
| Flash Point | >230 °F (>110 °C) | [8] |
| Refractive Index | n20/D 1.483 (lit.) | [8] |
| Water Solubility | Miscible | [8] |

Synthesis of 4-Acetylmorpholine

4-Acetylmorpholine is primarily synthesized through the acetylation of morpholine. Various acetylating agents can be employed, with acetic anhydride and acetyl chloride being common laboratory and industrial reagents. The following experimental protocols are based on established synthetic methods.



Experimental Protocol: Acetylation of Morpholine using Acetic Anhydride

This protocol describes a common method for the preparation of **4-Acetylmorpholine**.

Materials:

- Morpholine
- Acetic anhydride
- Acetic acid (as solvent)
- Sodium hydroxide solution (for neutralization)
- Drying agent (e.g., anhydrous magnesium sulfate)
- Organic solvent for extraction (e.g., dichloromethane)

Equipment:

- Round-bottom flask with a reflux condenser and magnetic stirrer
- Dropping funnel
- Heating mantle
- Separatory funnel
- Rotary evaporator
- Distillation apparatus

Procedure:

 Reaction Setup: In a round-bottom flask equipped with a magnetic stirrer, reflux condenser, and dropping funnel, dissolve morpholine in acetic acid.



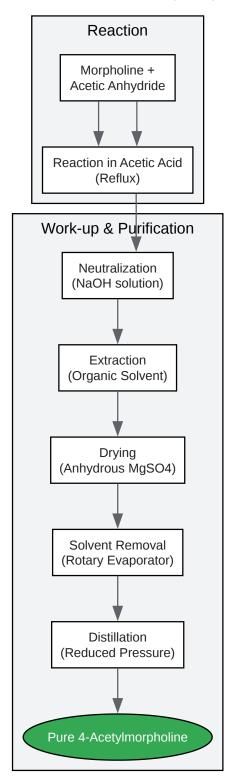
- Addition of Acetylating Agent: Slowly add acetic anhydride to the morpholine solution via the dropping funnel. The reaction is exothermic, and the addition rate should be controlled to maintain a moderate temperature.
- Reaction: After the addition is complete, heat the reaction mixture to reflux and maintain for several hours to ensure the reaction goes to completion.[9]
- Work-up: Cool the reaction mixture to room temperature. Carefully neutralize the excess acetic acid with a sodium hydroxide solution.
- Extraction: Extract the aqueous mixture with an organic solvent such as dichloromethane.
- Drying and Concentration: Dry the combined organic extracts over a suitable drying agent (e.g., anhydrous magnesium sulfate), filter, and concentrate the solvent using a rotary evaporator.
- Purification: The crude product can be purified by distillation under reduced pressure to yield pure **4-Acetylmorpholine**.[6]

Synthesis Workflow

The general workflow for the synthesis and purification of **4-Acetylmorpholine** is depicted in the following diagram.



Synthesis Workflow of 4-Acetylmorpholine



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